

Vinyl Chloroformate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Vinyl chloroformate

Cat. No.: B154032

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This technical guide provides an in-depth overview of **vinyl chloroformate** (CAS Number: 5130-24-5), a versatile reagent pivotal in organic synthesis, particularly within the realms of pharmaceutical and polymer chemistry. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, key reactions, and specific experimental protocols.

Core Chemical and Physical Properties

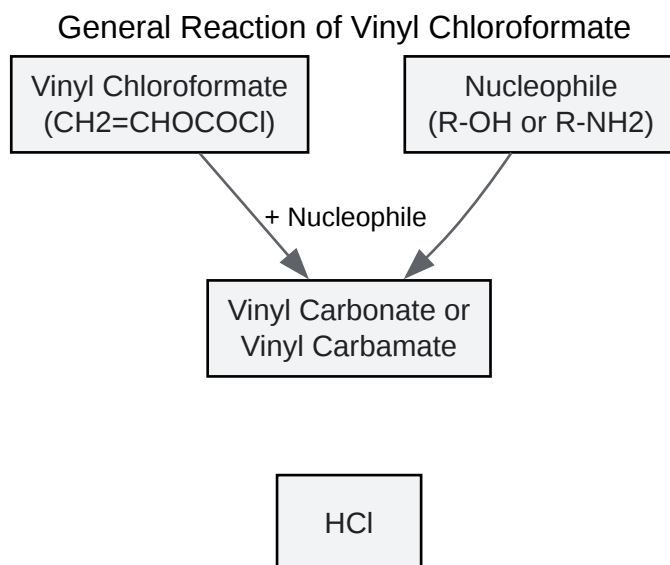
Vinyl chloroformate is a colorless, volatile liquid with the chemical formula $C_3H_3ClO_2$.^{[1][2]} It is a highly reactive acylating agent due to the electrophilic nature of the chloroformate group, making it a valuable reagent for the introduction of the vinyloxycarbonyl moiety.^[3] Key quantitative data for **vinyl chloroformate** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	5130-24-5	[1][2]
Molecular Weight	106.51 g/mol	[1]
Chemical Formula	C ₃ H ₃ ClO ₂	[1][2]
Boiling Point	68-69 °C at 735 mmHg	[4]
Density	1.166 g/mL at 20 °C	[4]
Refractive Index	n _{20/D} 1.41	[4]
Vapor Pressure	45.5 mmHg	[1]
Flash Point	-4 °C (closed cup)	

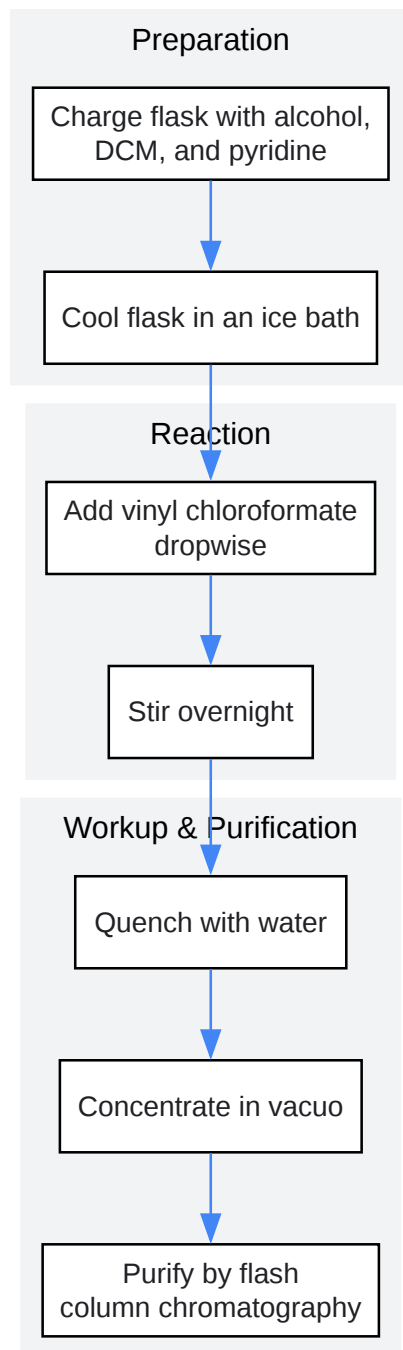
Key Synthetic Applications

Vinyl chloroformate is a crucial building block in the synthesis of a variety of organic molecules, including vinyl carbonates and vinyl carbamates. These reactions are valued for their typically mild conditions and high yields.[3] Its utility is particularly noted in the production of monomers for polymerization and in the modification of pharmacologically active compounds.[3][5][6]

The general reaction mechanism involves the nucleophilic attack of an alcohol or amine on the electrophilic carbonyl carbon of **vinyl chloroformate**, leading to the formation of a vinyl carbonate or carbamate, respectively, with the elimination of hydrogen chloride.



Workflow for Vinyl Carbonate Synthesis

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References

- 1. Vinyl chloroformate | C₃H₃ClO₂ | CID 78808 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Kinetic Studies that Evaluate the Solvolytic Mechanisms of Allyl and Vinyl Chloroformate Esters - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Vinyl Chloroformate|Chemical Reagent for Research [benchchem.com]
- 4. VINYL CHLOROFORMATE | 5130-24-5 [chemicalbook.com]
- 5. Item - Novel synthesis routes for the preparation of low toxic vinyl ester and vinyl carbonate monomers - Taylor & Francis Group - Figshare [tandf.figshare.com]
- 6. researchgate.net [researchgate.net]
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